

# Physical properties of 2-Chlorobutanoic acid (boiling point, density)

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## Compound of Interest

Compound Name: 2-Chlorobutyric acid

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## An In-depth Technical Guide to the Physical Properties of 2-Chlorobutanoic Acid

For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties of chemical entities is fundamental. This guide provides a detailed overview of the boiling point and density of 2-Chlorobutanoic acid, including experimental protocols for their determination.

## Physical Properties of 2-Chlorobutanoic Acid

2-Chlorobutanoic acid is a halogenated carboxylic acid with the chemical formula  $C_4H_7ClO_2$ . Its physical properties are crucial for handling, reaction setup, and purification processes.

## Quantitative Data Summary

The boiling point and density of 2-Chlorobutanoic acid have been reported in various sources. It is important to note that the boiling point is significantly dependent on the ambient pressure.

| Physical Property       | Value  | Conditions     |
|-------------------------|--|----------------|
| Boiling Point           | 90-92 °C   | at 12 mmHg     |
| 109.5 °C                | at 24 Torr   |                |
| 171-172 °C              | Presumed at atmospheric pressure for (2S)-2-chlorobutanoic acid[1] |                |
| 203.2 ± 13.0 °C         | Predicted at 760 mmHg[2]   |                |
| Density                 | 1.190 g/mL   | at 20 °C[3][4] |
| 1.189 g/cm <sup>3</sup> | at 25 °C[5][6]   |                |
| 1.190 g/mL              | General[7]   |                |
| 1.253 g/cm <sup>3</sup> | for (2S)-2-chlorobutanoic acid[1]                                  |                |

## Experimental Protocols

Detailed and precise experimental procedures are critical for obtaining reliable physical property data. The following are standard laboratory protocols for the determination of boiling point and density.

### Determination of Boiling Point (Micro-Reflux Method)

This method is suitable when a small amount of the sample is available.

Apparatus:

- Small test tube (e.g., 10 x 75 mm)
- Thermometer (-10 to 200 °C)
- Heating block or oil bath
- Magnetic stirrer and a small stir bar

- Clamps and stand

Procedure:

- Place approximately 0.5 mL of 2-Chlorobutanoic acid into the small test tube and add a magnetic stir bar.[5]
- Position the test tube in the heating block or oil bath on a magnetic stirrer.
- Clamp a thermometer so that the bulb is positioned about 1 cm above the surface of the liquid.[5]
- Begin stirring gently and heat the apparatus.
- Observe the sample until it begins to boil and a ring of refluxing condensate is visible on the walls of the test tube.
- Adjust the heating so that the reflux ring is stable at the level of the thermometer bulb.
- The stable temperature reading on the thermometer is the boiling point of the liquid at the current atmospheric pressure.
- Record the ambient atmospheric pressure. For comparison with literature values, the boiling point can be corrected to standard pressure (760 mmHg).

## Determination of Density (Pycnometer Method)

The pycnometer method is a precise technique for determining the density of a liquid.[8]

Apparatus:

- Pycnometer (a small glass flask with a fitted ground glass stopper with a capillary tube)
- Analytical balance (accurate to  $\pm 0.0001$  g)
- Constant temperature water bath
- Distilled water

- 2-Chlorobutanoic acid sample

Procedure:

- Thoroughly clean and dry the pycnometer and its stopper.
- Accurately weigh the empty, dry pycnometer on an analytical balance (mass  $M_1$ ).
- Fill the pycnometer with distilled water and insert the stopper, ensuring any excess water is expelled through the capillary.
- Place the filled pycnometer in a constant temperature water bath set to a specific temperature (e.g., 20 °C or 25 °C) until thermal equilibrium is reached.
- Remove the pycnometer from the bath, carefully dry the exterior, and weigh it (mass  $M_2$ ).
- Empty and dry the pycnometer completely.
- Fill the pycnometer with 2-Chlorobutanoic acid, stopper it, and bring it to the same constant temperature in the water bath.
- Dry the exterior of the pycnometer and weigh it (mass  $M_3$ ).
- The density of 2-Chlorobutanoic acid is calculated using the following formula:

$$\text{Density of sample} = [(M_3 - M_1) / (M_2 - M_1)] * \text{Density of water at the experimental temperature}$$

## Visualized Experimental Workflow

The following diagram illustrates the logical flow of the experimental procedures for determining the boiling point and density of 2-Chlorobutanoic acid.

### Experimental Workflow Diagram

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